

solubility of 3-(4-Bromophenyl)propionic acid

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)propionic acid

CAS No.: 1643-30-7

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An In-Depth Technical Guide to the Solubility of **3-(4-Bromophenyl)propionic Acid**

Introduction

3-(4-Bromophenyl)propionic acid is an aromatic carboxylic acid utilized as a versatile intermediate and building block in the synthesis of a variety of bioactive molecules, including pharmaceuticals and agrochemicals.[1] Its chemical structure, featuring a bromophenyl group, enhances its utility in diverse synthetic transformations.[1] For researchers, scientists, and drug development professionals, a thorough understanding of the compound's physicochemical properties is paramount. Among these, aqueous and solvent solubility stands out as a critical parameter that governs reaction kinetics, purification strategies, formulation development, and ultimately, the bioavailability of derivative active pharmaceutical ingredients (APIs).[2][3]

Low solubility can lead to unpredictable results in vitro, hinder absorption in vivo, and present significant challenges during process chemistry and formulation.[3][4] This guide provides a comprehensive technical overview of the solubility of **3-(4-Bromophenyl)propionic acid**. It moves beyond simple data presentation to elucidate the underlying principles governing its solubility, detail robust experimental methodologies for its characterization, and offer insights into the interpretation of solubility data. The protocols described herein are designed as self-validating systems to ensure scientific integrity and reproducibility.

Section 1: Physicochemical Profile of 3-(4-Bromophenyl)propionic Acid

The solubility behavior of a compound is intrinsically linked to its molecular structure and physical properties. **3-(4-Bromophenyl)propionic acid** is a solid crystalline powder at ambient conditions, characterized by a propionic acid side chain attached to a para-substituted brominated benzene ring.^[5] The presence of the carboxylic acid functional group defines it as a weak acid, a feature that is central to its solubility profile, particularly in aqueous systems.

A summary of its key physicochemical properties is presented below.

Table 1: Physicochemical Properties of **3-(4-Bromophenyl)propionic Acid**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ BrO ₂	[6]
Molecular Weight	229.07 g/mol	[6]
Appearance	White to light yellow crystalline powder	[1][5]
Melting Point	133-136 °C	
Boiling Point	250 °C (at 30 mmHg)	[5][7]
Predicted pKa	4.60 ± 0.10	[5][8]
Qualitative Solubility	Soluble in Methanol	[5][8]

The acid dissociation constant, or pKa, is arguably the most critical parameter for predicting the pH-dependent solubility of an ionizable compound. The predicted pKa of ~4.6 suggests that **3-(4-Bromophenyl)propionic acid** is a weak acid, similar in strength to benzoic acid. This value represents the pH at which the compound exists in an equilibrium of 50% neutral (protonated) and 50% ionized (deprotonated) forms. This equilibrium is the primary determinant of its aqueous solubility.

Section 2: Theoretical Principles of Solubility

A fundamental understanding of the factors influencing solubility is essential for designing experiments and interpreting data correctly. The dissolution of a solid in a liquid is a thermodynamic process driven by the change in Gibbs free energy. For dissolution to be favorable, the energy released from solute-solvent interactions must overcome the energy required to break the solute-solute (crystal lattice) and solvent-solvent interactions.

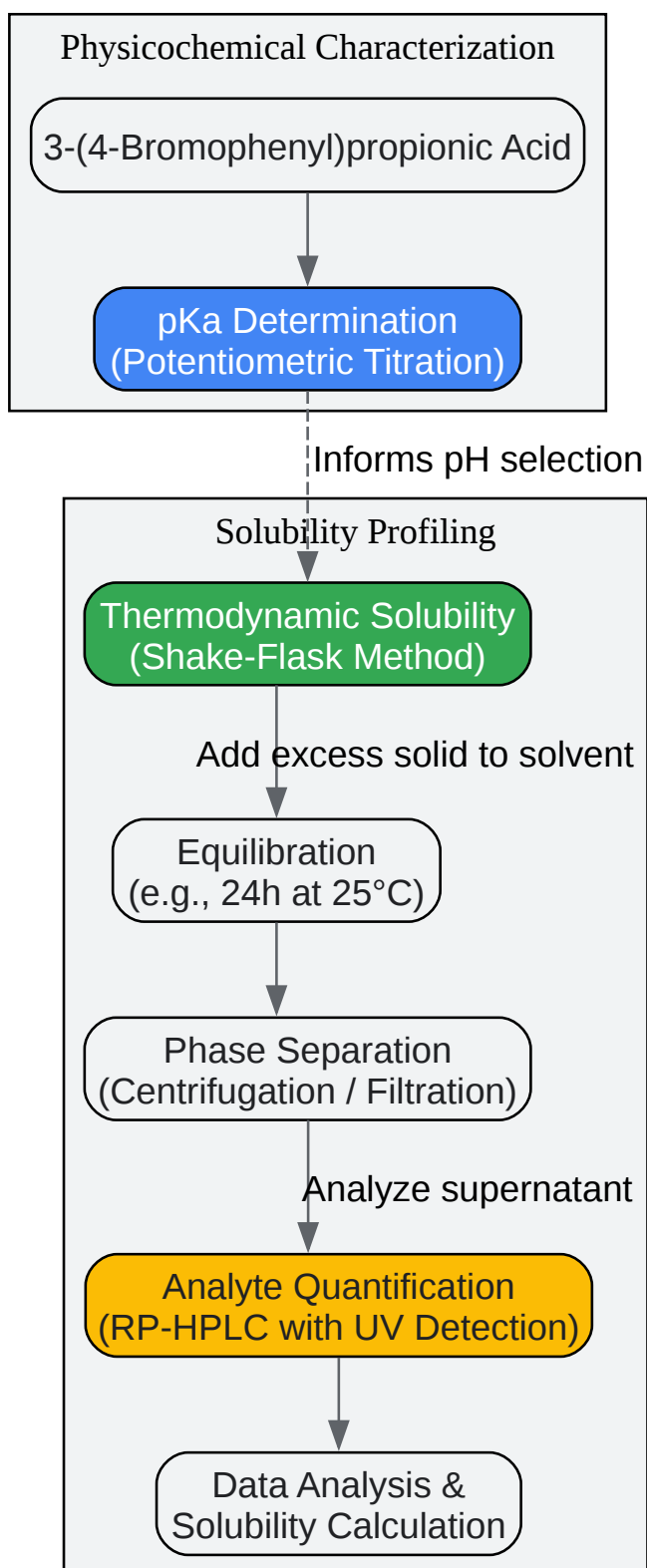
Causality Behind Key Influencing Factors

- **pH and Ionization:** For an ionizable compound like **3-(4-Bromophenyl)propionic acid**, pH is the most dominant factor affecting aqueous solubility.^[9] The relationship is governed by the Henderson-Hasselbalch equation.
 - Below the pKa (pH < 4.6): The carboxylic acid group is predominantly in its neutral, protonated form (-COOH). This form is less polar and capable of forming strong intermolecular hydrogen bonds in the solid state, resulting in low aqueous solubility.^[10]
 - Above the pKa (pH > 4.6): The compound exists primarily in its ionized carboxylate form (-COO⁻). This anionic form is significantly more polar and readily interacts with water molecules through ion-dipole forces, leading to a substantial increase in aqueous solubility.^{[9][11]}
- **Solvent Polarity and Co-solvency:** The principle of "like dissolves like" is central.^[9] The molecule possesses a dual nature: a non-polar bromophenyl ring and a polar carboxylic acid group.
 - In polar protic solvents (e.g., methanol, ethanol), the solvent can engage in hydrogen bonding with the carboxylic acid group, leading to good solubility.^{[5][8]}
 - In non-polar solvents (e.g., hexane), solubility is expected to be very low, as the solvent cannot effectively solvate the polar acid group.
 - Co-solvency, the addition of a water-miscible organic solvent (like ethanol or propylene glycol) to an aqueous solution, can enhance the solubility of poorly soluble compounds by reducing the overall polarity of the solvent system, making it more favorable for the non-polar portion of the solute.^[11]

- Temperature: The dissolution of most solid compounds, including carboxylic acids, is an endothermic process, meaning it absorbs heat from the surroundings.[9] Consequently, according to Le Chatelier's principle, increasing the temperature will increase the kinetic energy of solvent molecules and shift the equilibrium towards dissolution, thereby increasing solubility.[9]

Section 3: Experimental Determination of Physicochemical Properties

Accurate and reproducible data requires robust, validated experimental protocols. This section details the gold-standard methodologies for determining the pKa and thermodynamic solubility of **3-(4-Bromophenyl)propionic acid**.



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Caption: Experimental workflow for solubility characterization.

Protocol 1: pKa Determination by Potentiometric Titration

Rationale: Potentiometric titration is a highly accurate and reliable method for determining the pKa of ionizable compounds.^{[12][13]} It directly measures the change in pH of a solution upon the addition of a titrant, allowing for the precise identification of the half-equivalence point, where pH equals pKa.^[14]

Step-by-Step Methodology:

- **System Calibration:** Calibrate a high-precision pH meter using at least three standard aqueous buffers (e.g., pH 4.0, 7.0, and 10.0).^[14]
- **Sample Preparation:** Accurately weigh and dissolve a known amount of **3-(4-Bromophenyl)propionic acid** in a suitable solvent mixture (e.g., methanol/water) to achieve a final concentration of approximately 1-10 mM. Note: The use of a co-solvent is often necessary for initial dissolution, but the reported pKa will be for that specific solvent system.^[12]
- **Titration Setup:** Place the sample solution in a jacketed titration vessel maintained at a constant temperature (e.g., 25.0 ± 0.5 °C). Purge the solution with nitrogen for 10-15 minutes to remove dissolved CO₂, which can interfere with the titration of a weak acid.^[12]
- **Titration:** Immerse the calibrated pH electrode and begin stirring. Add standardized, carbonate-free 0.1 M NaOH solution in small, precise increments.
- **Data Acquisition:** Record the pH value after each addition of titrant, allowing the reading to stabilize. Continue the titration well past the equivalence point.
- **Data Analysis:** Plot the pH versus the volume of NaOH added. The pKa is determined from the pH value at the half-equivalence point (half the volume of titrant required to reach the inflection point of the curve).^[14] First and second derivative plots can be used to precisely locate the equivalence point.^[15]

Protocol 2: Thermodynamic Solubility Determination via Shake-Flask Method

Rationale: The shake-flask method is considered the "gold standard" for determining thermodynamic or equilibrium solubility, as it ensures the solution is truly saturated.[4] This method is distinct from kinetic solubility assays, which often start from a supersaturated DMSO stock solution and can overestimate equilibrium solubility.[2][4]

Step-by-Step Methodology:

- Solvent Preparation: Prepare a series of relevant aqueous buffers (e.g., pH 2.0, 5.0, 7.4, 9.0) and organic solvents (e.g., methanol, ethanol, acetonitrile).
- Sample Addition: Add an excess amount of solid **3-(4-Bromophenyl)propionic acid** to a series of glass vials, each containing a known volume of a specific solvent. "Excess" means that undissolved solid should be clearly visible.[4]
- Equilibration: Seal the vials tightly and place them in an orbital shaker or rotator in a temperature-controlled environment (e.g., 25.0 ± 0.5 °C). Shake the samples for a sufficient duration to reach equilibrium (typically 24-48 hours).[2]
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the solid settle. Carefully withdraw an aliquot of the supernatant and separate the liquid from any remaining solid particles. This is a critical step; high-speed centrifugation (e.g., >10,000 rpm for 15 minutes) or filtration through a low-binding filter (e.g., 0.22 µm PVDF) is required.[2][3]
- Sample Dilution: Accurately dilute the clear supernatant with a suitable mobile phase or solvent to bring the concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted samples using a validated analytical method, such as the HPLC protocol described below, to determine the concentration of the dissolved compound.

Protocol 3: Analyte Quantification by Reversed-Phase HPLC (RP-HPLC)

Rationale: RP-HPLC with UV detection is a specific, robust, and widely used technique for the quantification of small organic molecules containing a UV chromophore, such as the bromophenyl group in the target analyte.

Typical Method Parameters:

Parameter	Recommended Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Provides good retention and separation for moderately non-polar compounds.
Mobile Phase A	0.1% Formic Acid in Water	Acidifies the mobile phase to ensure the analyte is in its neutral form for consistent retention.
Mobile Phase B	Acetonitrile	Common organic modifier for reversed-phase chromatography.
Gradient	30% B to 90% B over 10 minutes	A gradient elution ensures the compound elutes as a sharp peak.
Flow Rate	1.0 mL/min	Standard analytical flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Ensures reproducible retention times.
Detection	UV at 220 nm	The benzene ring provides strong UV absorbance at lower wavelengths.
Injection Volume	10 µL	A typical volume for analytical HPLC.

Quantification Procedure:

- Prepare a series of calibration standards of **3-(4-Bromophenyl)propionic acid** of known concentrations in the mobile phase.
- Inject the standards to generate a calibration curve (Peak Area vs. Concentration).
- Inject the diluted supernatant samples.

- Determine the concentration in the samples by interpolating their peak areas from the calibration curve.
- Calculate the original solubility in the solvent by multiplying the measured concentration by the dilution factor.

Section 4: Anticipated Solubility Profile & Data Interpretation

The data generated from the described protocols will provide a comprehensive solubility profile. The results should be tabulated for clarity and ease of comparison.

Table 2: Example Solubility Data for **3-(4-Bromophenyl)propionic Acid** at 25 °C

Solvent System	pH (for aqueous)	Solubility (µg/mL)	Solubility (mM)
0.1 M HCl Buffer	2.0	Expected Low	Expected Low
Acetate Buffer	5.0	Expected Moderate	Expected Moderate
Phosphate Buffer	7.4	Expected High	Expected High
Borate Buffer	9.0	Expected High	Expected High
Methanol	N/A	Expected High	Expected High
Ethanol	N/A	Expected High	Expected High
Acetonitrile	N/A	Expected Moderate	Expected Moderate
Hexane	N/A	Expected Very Low	Expected Very Low

Interpreting the Data: The anticipated results reflect the theoretical principles discussed earlier. The aqueous solubility is expected to be very low at pH 2.0 (well below the pKa), where the compound is in its neutral, less soluble form. As the pH increases past the pKa of ~4.6, a sharp increase in solubility is expected due to the formation of the highly soluble carboxylate anion. The solubility in polar organic solvents like methanol is predicted to be high, confirming the qualitative data found in the literature.^[5]

Caption: Relationship between pH, ionization state, and solubility.

Conclusion

The solubility of **3-(4-Bromophenyl)propionic acid** is a multi-faceted property governed by the interplay of its molecular structure and the physicochemical environment. As a weak carboxylic acid, its aqueous solubility is exquisitely sensitive to pH, increasing dramatically as the pH rises above its pKa of approximately 4.6. Its amphiphilic nature also dictates a favorable solubility in polar organic solvents.

For professionals in chemical and pharmaceutical development, a precise characterization of this property is not optional—it is a prerequisite for success. By employing robust, gold-standard methodologies such as potentiometric titration for pKa determination and the shake-flask method for thermodynamic solubility, researchers can generate the high-quality, reliable data needed to guide formulation, optimize reaction conditions, and accelerate the development of new chemical entities. This guide provides the theoretical foundation and practical framework necessary to achieve that critical objective.

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